Comprehensive Safety and Handling Guide for Activating Transcription Factor 4 (ATF4)

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Compound of Interest	
Compound Name:	*activating transcription factor 4*
CAS No.:	*145891-90-3*
Cat. No.:	*B1175911*

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This guide provides essential safety and logistical information for researchers, scientists, and drug development professionals handling **Activating Transcription Factor 4** (ATF4). The following procedural steps and operational plans are designed to ensure the safe handling and disposal of this recombinant protein in a laboratory setting.

Personal Protective Equipment (PPE)

When working with ATF4, adherence to standard laboratory safety protocols is crucial to prevent contamination and potential exposure.[1] The following personal protective equipment should be worn at all times:

- Lab Coat: A clean, buttoned lab coat must be worn to protect clothing and skin from accidental spills.[2][3]
- Gloves: Disposable, powder-free nitrile or latex gloves are required to prevent contamination of the protein and to protect the researcher.[1][3][4] Gloves should be changed frequently, especially after handling potentially contaminated materials or before touching non-laboratory surfaces like doorknobs or computers.[4]

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- Eye Protection: Safety glasses with side shields or goggles should be worn to protect the eyes from splashes.[4][5][6] If there is a significant risk of splashing, a face shield should be used in addition to safety glasses or goggles.[7]

Operational Plan: Handling Procedures

Proper handling of ATF4 is essential to maintain its integrity and ensure the safety of laboratory personnel. The following step-by-step procedures should be followed.

2.1. Receiving and Storage

- Inspection: Upon receipt, inspect the packaging for any signs of damage or leakage. If the package is compromised, consult your institution's safety officer.

- Storage: Recombinant ATF4 is typically shipped on dry or blue ice.[8] Immediately upon receipt, it should be stored at the recommended temperature to maintain its stability. For long-term storage, aliquoting the protein and storing it at -20°C to -80°C is recommended to avoid repeated freeze-thaw cycles.[8][9] Short-term storage at 2°C to 8°C for about a week is also possible.[8]

2.2. Reconstitution and Aliquoting

- Preparation: Before opening the vial, briefly centrifuge it to collect the lyophilized powder at the bottom.[9]

- Reconstitution: Reconstitute the lyophilized protein in the recommended sterile buffer, such as sterile water or a Tris-HCl buffer, as specified on the product datasheet.[8][9] Gently agitate the vial to dissolve the protein; do not vortex, as this can denature the protein.[9]

- Aliquoting: To avoid repeated freeze-thaw cycles that can degrade the protein, it is best to aliquot the reconstituted protein into smaller, single-use volumes.[8][9] Use sterile polypropylene tubes for aliquoting.

2.3. Experimental Use

- Aseptic Technique: All procedures involving the handling of ATF4 should be performed using aseptic techniques to prevent microbial contamination.[1] This includes working in a clean,

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designated area and using sterile pipette tips and tubes.[1][10]

- Minimizing Aerosols: Perform all procedures carefully to minimize the creation of splashes or aerosols.[11] For procedures with a higher risk of aerosol generation, consider working in a biosafety cabinet.

- Labeling: Clearly label all tubes containing ATF4 with the protein name, concentration, and date.[12]

Disposal Plan

Proper disposal of materials contaminated with ATF4 is essential to maintain a safe laboratory environment.

- Liquid Waste: Liquid waste containing ATF4, such as unused reconstituted protein or buffer solutions, should be treated with a 10% bleach solution and allowed to sit for at least 20 minutes before being discarded down the sink with copious amounts of water.[4]

- Solid Waste: All solid waste that has come into contact with ATF4, including pipette tips, tubes, and gloves, should be disposed of in a designated biohazard waste container.[4][5] These materials are typically autoclaved before final disposal.[10]

Quantitative Data Summary

The following table summarizes key quantitative information for handling and storing recombinant ATF4, based on typical product datasheets.

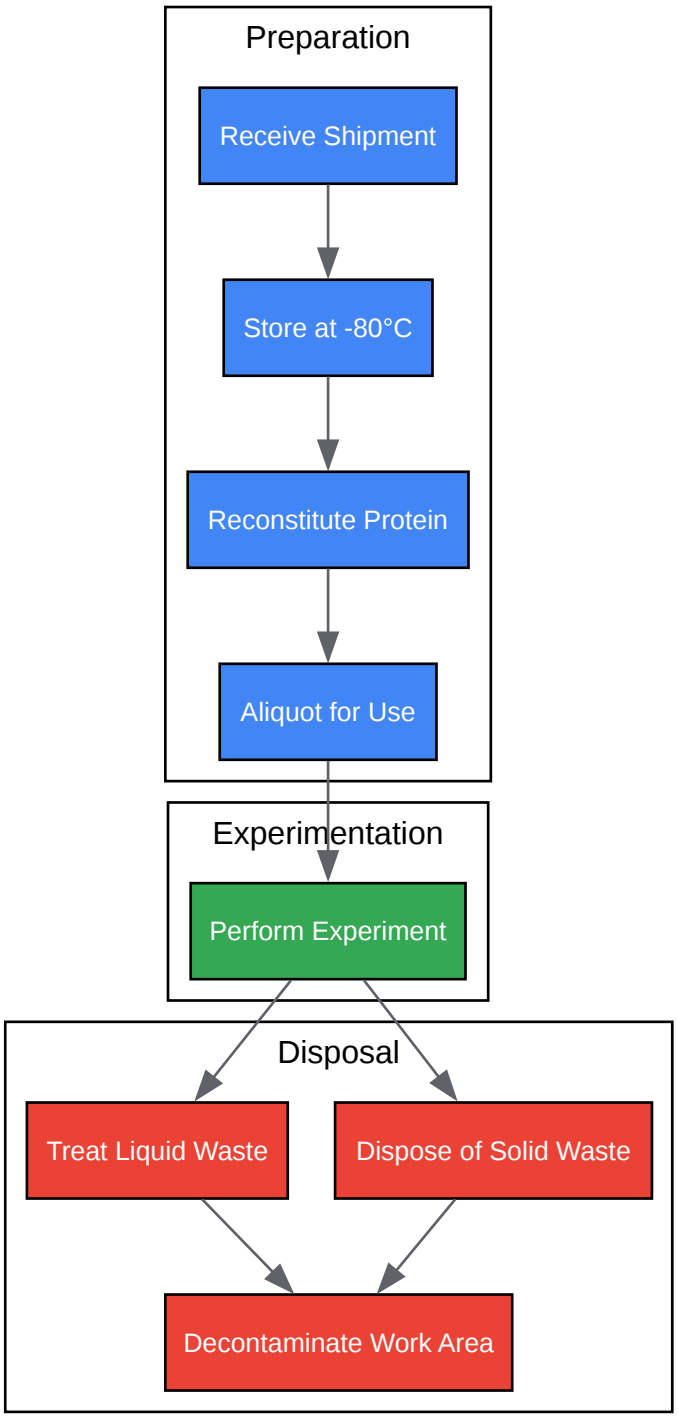
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Parameter	Value	Source
Long-Term Storage Temperature	-20°C to -80°C	[8][9]
Short-Term Storage Temperature	2°C to 8°C (for up to 1 week)	[8]
Typical Purity	>90% by SDS-PAGE	[8][9]
Typical Concentration (after reconstitution)	0.5 mg/ml	[8]
Formulation (example)	20mM Tris-HCl buffer (pH 8.0) containing 1mM DTT, 10% glycerol	[8]

Experimental Workflow Diagram

The following diagram illustrates the standard workflow for safely handling ATF4 in a laboratory setting.

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Caption: Workflow for Safe Handling of ATF4 Protein.

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